Amide Bond Formation using 4-(4-Bromophenoxy)butan-1-amine

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Compound of Interest

Compound Name:	*4-(4-Bromophenoxy)butan-1-amine*
CAS No.:	*1156914-56-5*
Cat. No.:	*B1386270*

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Application Note & Detailed Protocols[1][2]

Abstract

This guide details the optimized protocols for synthesizing amides using **4-(4-Bromophenoxy)butan-1-amine** (CAS: 1156914-56-5), a versatile building block frequently employed in the synthesis of PROTAC® linkers and fragment-based drug discovery.[1] The presence of the para-bromophenoxy moiety provides a lipophilic anchor and a handle for downstream diversification (e.g., Suzuki-Miyaura coupling), but also introduces specific solubility and purification considerations.[1] This document outlines three distinct methodologies—Standard HATU Coupling, Scalable T3P Coupling, and Acid Chloride Activation—tailored to varying substrate complexities and scales.[1]

Reagent Profile & Handling

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Parameter	Specification
Chemical Name	4-(4-Bromophenoxy)butan-1-amine
CAS Number	1156914-56-5
Molecular Formula	$C_{10}H_{14}BrNO$
Molecular Weight	244.13 g/mol
Appearance	Off-white to pale yellow solid (or viscous oil)
Solubility	Soluble in DMF, DMSO, DCM, MeOH; Low solubility in water.[1]
Storage	2–8°C, under inert atmosphere (Hygroscopic as HCl salt).

Strategic Utility

This amine is a "bifunctional" linker.[2] The primary amine forms the amide bond, while the aryl bromide serves as a latent functional group.

- PROTAC Linkers: The 4-carbon chain provides a defined spatial separation (~6–8 Å) between the E3 ligase ligand and the target protein ligand.
- Fragment Optimization: The bromophenoxy group can be used to probe hydrophobic pockets or be replaced later via cross-coupling.[2]

Experimental Decision Matrix

Select the appropriate protocol based on your carboxylic acid partner and scale.[2]

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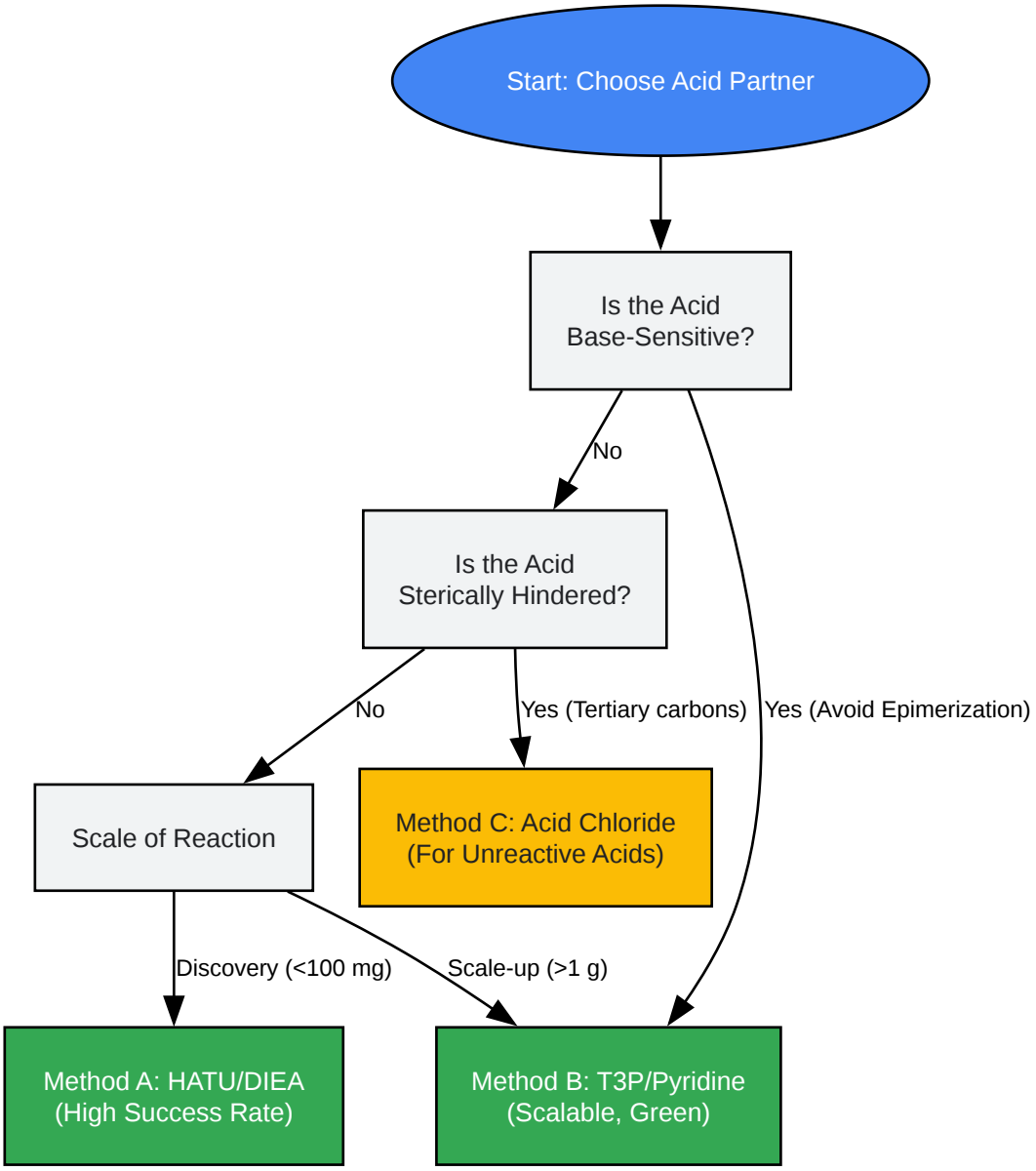

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Figure 1: Decision matrix for selecting the optimal amide coupling strategy.

Detailed Protocols

Method A: Standard Discovery Coupling (HATU)

Best for: Small-scale synthesis (10–100 mg), valuable acids, and high-throughput parallel synthesis.[1] Mechanism: HATU generates a highly reactive O-At active ester, driving the reaction to completion even with moderate steric hindrance.[1]

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Reagents:

- Carboxylic Acid (1.0 equiv)
- **4-(4-Bromophenoxy)butan-1-amine** (1.1 equiv)[1]
- HATU (1.2 equiv)
- DIPEA (N,N-Diisopropylethylamine) (3.0 equiv)[1]
- Solvent: Anhydrous DMF or DMAc

Protocol:

- Activation: In a dried vial, dissolve the Carboxylic Acid (1.0 equiv) in anhydrous DMF (concentration ~0.1 M).
- Add DIPEA (3.0 equiv) followed by HATU (1.2 equiv). Stir at Room Temperature (RT) for 5–10 minutes. Note: The solution should turn slightly yellow.[1]
- Coupling: Add **4-(4-Bromophenoxy)butan-1-amine** (1.1 equiv) dissolved in a minimum amount of DMF.
- Reaction: Stir at RT for 2–16 hours. Monitor by LCMS.
- Workup:
  - Dilute with EtOAc (10x reaction volume).
  - Wash sequentially with:
    1. 10% LiCl (aq) or Water (to remove DMF).
    2. Saturated $NaHCO_3$ (to remove unreacted acid).
    3. 0.5 M HCl (optional, to remove unreacted amine if product is not acid-sensitive).[1]
    4. Brine.[2]

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- Dry over Na_2SO_4, filter, and concentrate.[1]

- Purification: Flash column chromatography (Hexane/EtOAc or DCM/MeOH).[2]

Method B: Scalable & Green Coupling (T3P)

Best for: Scale-up (>1 g), avoiding racemization, and simplified workup (water-soluble byproducts).[1] Reagent: T3P (Propylphosphonic anhydride) is supplied as a 50% solution in EtOAc or DMF.[2]

Protocol:

- Setup: Dissolve the Carboxylic Acid (1.0 equiv) and **4-(4-Bromophenoxy)butan-1-amine** (1.1 equiv) in EtOAc (or 2-MeTHF).

- Base Addition: Add Pyridine or TEA (3.0–4.0 equiv).[2] Cool to 0°C if the acid is chiral/sensitive.

- Coupling: Dropwise add T3P solution (1.5 equiv, 50% w/w).

- Reaction: Allow to warm to RT and stir for 12–24 hours.

- Self-Validating Workup:

  - Add water directly to the reaction mixture.

  - Separate phases.[2] The T3P byproducts are water-soluble.[1][2]

  - Wash organic layer with 0.5 M HCl, then $NaHCO_3$, then Brine.[1]

  - Concentrate to yield crude product (often high purity without chromatography).

Method C: The "Brute Force" Method (Acid Chloride)

Best for: Extremely hindered acids or when coupling reagents fail.[2]

Protocol:

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- Activation: Dissolve Carboxylic Acid in DCM. Add Oxalyl Chloride (1.5 equiv) and a catalytic drop of DMF. Stir until gas evolution ceases (1–2 h). Concentrate to dryness to remove excess oxalyl chloride.
- Coupling: Redissolve the crude acid chloride in DCM.
- Add a solution of **4-(4-Bromophenoxy)butan-1-amine** (1.1 equiv) and TEA (2.0 equiv) in DCM at 0°C.
- Reaction: Warm to RT and stir for 2 hours.
- Quench: Add saturated $NaHCO_3$. Extract with DCM.

Quality Control & Troubleshooting

Analytical Signature (LCMS)

The Bromine Isotope Pattern is the primary confirmation tool.[2]

- Observation: Look for a 1:1 doublet separated by 2 mass units (

  and

) in the mass spectrum.
- Example: If your expected Mass is 450, you must see peaks at 450 and 452 of equal intensity.[1] Absence of this pattern indicates loss of the bromine (unlikely in amide coupling) or incorrect starting material.

Troubleshooting Guide

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Issue	Probable Cause	Solution
Low Yield	Amine HCl salt not neutralized.	Ensure at least 3.0 equiv of DIPEA is used if starting with the amine hydrochloride salt.
Dimerization	Unlikely, but possible if Pd contamination is present.[1]	Ensure all glassware and stir bars are free of Palladium traces to prevent Buchwald-Hartwig coupling of the amine with the aryl bromide.[1]
Incomplete Reaction	Steric hindrance.[2]	Switch to Method C (Acid Chloride) or heat Method A to 50°C (if acid is stable).
Emulsion during Workup	Lipophilic nature of the linker.[2]	Use 10% LiCl instead of water for the first wash; add a small amount of MeOH to break emulsions.

Workflow Visualization

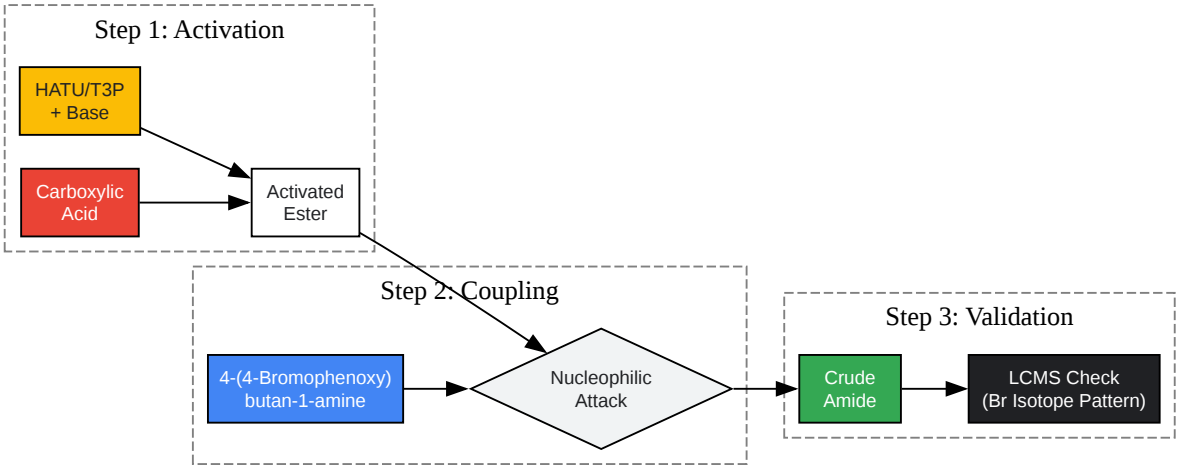

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Figure 2: Sequential workflow for the amide coupling process.

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